

# Bensulfuron-methyl solubility in water and various organic solvents

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## Compound of Interest

Compound Name: *Bensulfuron-methyl*

Cat. No.: *B1668007*

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## Technical Guide on the Solubility of Bensulfuron-methyl

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **bensulfuron-methyl** in water and various organic solvents. It is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and formulation who require detailed information on the physicochemical properties of this compound. This document includes quantitative solubility data, detailed experimental protocols for solubility determination, and visualizations of the compound's mechanism of action and experimental workflows.

### Introduction to Bensulfuron-methyl

**Bensulfuron-methyl** is a selective systemic herbicide belonging to the sulfonylurea class. It is widely used in agriculture to control a variety of annual and perennial broadleaf weeds and sedges, particularly in rice and wheat crops. Its mode of action involves the inhibition of the enzyme acetolactate synthase (ALS), which is crucial for the biosynthesis of branched-chain amino acids in plants. Understanding the solubility of **bensulfuron-methyl** is critical for developing effective formulations, assessing its environmental fate, and conducting toxicological studies.

## Solubility of Bensulfuron-methyl

The solubility of **bensulfuron-methyl** varies significantly depending on the solvent and the pH of aqueous solutions. The data presented below has been compiled from various sources to provide a comparative overview.

### Table 1: Solubility of Bensulfuron-methyl in Water and Organic Solvents

Solvent	Temperature (°C)	Solubility	Reference
Aqueous			
Water (pH 4.8)	25	2.9 mg/L	[1][2]
Water (pH 5)	25	2.9 mg/L	[1]
Water (pH 5.8)	25	12 mg/L	[2]
Water (pH 6)	25	12 mg/L	[3]
Water (pH 6.9)	25	120 mg/L	
Water (pH 7)	25	120 mg/L	
Water (pH 8)	25	1200 mg/L	
Organic Solvents			
Acetone	20	1380 mg/L (1.38 g/L)	
Acetonitrile	20	5380 mg/L (5.38 g/L)	
Dichloromethane	20	11720 mg/L (11.72 g/L)	
Dimethyl Sulfoxide (DMSO)	Not Specified	125 mg/mL	
Ethyl Acetate	20	1660 mg/L (1.66 g/L)	
Hexane	20	3.1 mg/L (0.0031 g/L)	
Methanol	20	990 mg/L (0.99 g/L)	
Xylene	20	280 mg/L (0.28 g/L)	

## Experimental Protocols for Solubility Determination

The following protocols provide standardized methods for determining the solubility of **bensulfuron-methyl**.

## Determination of Water Solubility (Flask Method - adapted from OECD Guideline 105)

This method is suitable for substances with a solubility of greater than 10<sup>-2</sup> g/L.

Principle: A supersaturated or saturated solution of **bensulfuron-methyl** in water is prepared and allowed to equilibrate at a constant temperature. The concentration of **bensulfuron-methyl** in the aqueous phase is then determined by a suitable analytical method.

Materials:

- **Bensulfuron-methyl** (analytical standard)
- Distilled or deionized water
- Constant temperature bath or shaker
- Centrifuge
- Filtration device (e.g., syringe filter with a non-adsorptive membrane)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV)
- Volumetric flasks and pipettes
- pH meter

Procedure:

- **Preliminary Test:** To estimate the approximate solubility, add successive small amounts of **bensulfuron-methyl** to a known volume of water at the test temperature and stir. Observe the amount required to reach saturation. This helps in determining the appropriate amount of substance to use in the main test.
- **Equilibration:** Add an excess amount of **bensulfuron-methyl** to a sufficient volume of water in a flask. The amount should be enough to ensure that a solid phase remains after equilibration.

- Place the flask in a constant temperature bath (e.g.,  $25 \pm 0.5$  °C) and agitate for a sufficient period to reach equilibrium. A preliminary test can determine the necessary equilibration time (e.g., 24-48 hours).
- Phase Separation: After equilibration, cease agitation and allow the solution to stand at the test temperature for at least 24 hours to allow for the separation of undissolved material. If necessary, centrifuge the solution to aid separation.
- Sampling: Carefully withdraw an aliquot of the clear supernatant. Filtration through a membrane filter that does not adsorb the test substance may be necessary.
- Analysis: Determine the concentration of **bensulfuron-methyl** in the sampled solution using a validated analytical method, such as HPLC.
- pH Measurement: Measure the pH of the saturated solution.
- Replicate: Perform the determination in at least duplicate.

## Determination of Solubility in Organic Solvents

Principle: A saturated solution of **bensulfuron-methyl** is prepared in the organic solvent of interest at a constant temperature. The concentration of the dissolved substance is then quantified.

Materials:

- **Bensulfuron-methyl** (analytical standard)
- Organic solvents (e.g., acetone, methanol, etc., of analytical grade)
- Vials or test tubes with closures
- Vortex mixer or shaker
- Constant temperature bath
- Analytical balance

- HPLC system or other suitable analytical instrument

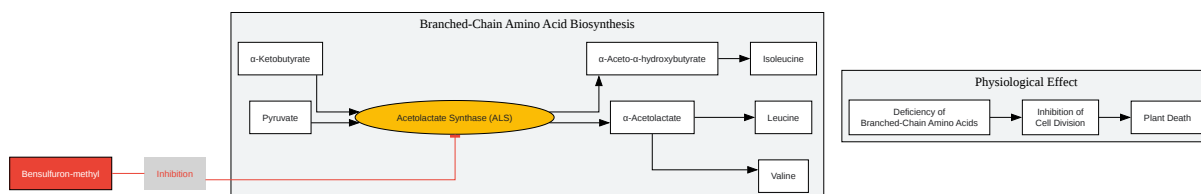
#### Procedure:

- Add a pre-weighed excess amount of **bensulfuron-methyl** to a vial containing a known volume of the organic solvent.
- Seal the vial and place it in a constant temperature bath.
- Agitate the mixture using a vortex mixer or shaker until equilibrium is reached. The time required for equilibration should be determined experimentally.
- Once equilibrium is achieved, allow any undissolved solid to settle.
- Carefully take an aliquot of the clear supernatant. Dilute the aliquot gravimetrically with the same solvent to a concentration within the working range of the analytical method.
- Analyze the diluted sample using a validated analytical method (e.g., HPLC) to determine the concentration of **bensulfuron-methyl**.
- Calculate the solubility based on the measured concentration and the dilution factor.

## Visualizations

### Mechanism of Action: Inhibition of Acetolactate Synthase (ALS)

**Bensulfuron-methyl** acts by inhibiting the acetolactate synthase (ALS) enzyme, also known as acetohydroxyacid synthase (AHAS). This enzyme is the first and rate-limiting step in the biosynthetic pathway of the branched-chain amino acids: valine, leucine, and isoleucine. Inhibition of this pathway leads to a deficiency in these essential amino acids, which in turn halts cell division and plant growth, ultimately causing the death of susceptible plants.

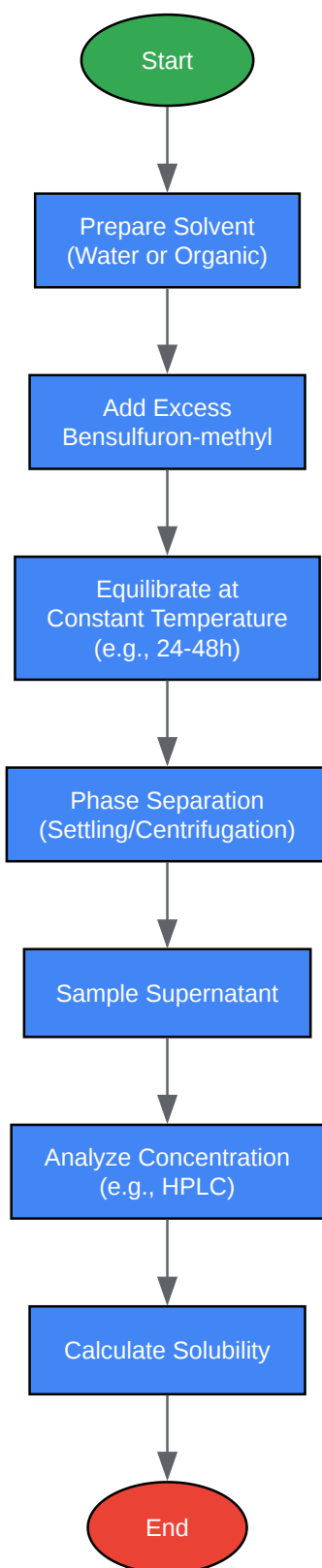


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Caption: Mechanism of action of **bensulfuron-methyl**.

## Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for the experimental determination of the solubility of a compound like **bensulfuron-methyl**.



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Caption: Experimental workflow for solubility.



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